

Molecular weight and structure of Methyl pentafluoromethacrylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl pentafluoromethacrylate

Cat. No.: B1293802

[Get Quote](#)

An In-depth Technical Guide to Pentafluorophenyl Methacrylate

This guide provides a comprehensive overview of the molecular weight, structure, and properties of pentafluorophenyl methacrylate, a versatile monomer employed in the synthesis of advanced functional polymers. This document is intended for researchers, scientists, and professionals in the fields of polymer chemistry, materials science, and drug development.

Molecular Structure and Properties

Pentafluorophenyl methacrylate (PFPMA) is an ester of methacrylic acid and pentafluorophenol. The presence of the electron-withdrawing pentafluorophenyl group significantly influences the reactivity of the monomer and the properties of the resulting polymers.

Below is a diagram illustrating the chemical structure of pentafluorophenyl methacrylate.

Caption: Chemical structure of pentafluorophenyl methacrylate.

Physicochemical Data

The key quantitative properties of pentafluorophenyl methacrylate are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₅ F ₅ O ₂	[1][2][3][4]
Molecular Weight	252.14 g/mol	[1][2][3][5]
Appearance	Colorless to light yellow/orange clear liquid	[3]
Boiling Point	56 °C at 3 Torr	[3]
Density	1.394 g/mL at 25 °C	[3]
Refractive Index (n ₂₀ /D)	1.438	[3]
Flash Point	77 °C	[3]

Experimental Protocols

Synthesis of Pentafluorophenyl Methacrylate

The most common method for the synthesis of pentafluorophenyl methacrylate is the esterification of pentafluorophenol with methacryloyl chloride.[5]

Materials:

- Pentafluorophenol
- Methacryloyl chloride
- Anhydrous dichloromethane (DCM)
- Triethylamine (or other suitable base)
- Anhydrous magnesium sulfate (or other drying agent)
- Argon or Nitrogen gas (for inert atmosphere)

Procedure:

- Dissolve pentafluorophenol in anhydrous dichloromethane in a round-bottom flask under an inert atmosphere of argon or nitrogen.[5]
- Cool the reaction mixture to 0 °C using an ice bath.[5]
- Slowly add methacryloyl chloride to the cooled solution dropwise.
- After the addition of methacryloyl chloride, add triethylamine dropwise to the reaction mixture to act as a base and neutralize the HCl byproduct.
- Allow the reaction to stir at 0 °C for a specified time and then warm to room temperature, continuing to stir until the reaction is complete (monitored by TLC or GC).
- Upon completion, quench the reaction with a suitable aqueous solution (e.g., saturated sodium bicarbonate).
- Separate the organic layer and wash it sequentially with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure.
- The crude product can be purified by vacuum distillation or column chromatography to yield pure pentafluorophenyl methacrylate.

Applications in Research and Development

Pentafluorophenyl methacrylate is a valuable monomer in the synthesis of "active ester" polymers. The pentafluorophenyl ester group is a highly efficient leaving group, making polymers derived from this monomer susceptible to post-polymerization modification via nucleophilic substitution with amines and other nucleophiles. This property is extensively utilized in the development of functional materials, including:

- **Drug Delivery Systems:** Polymers with pendant active esters can be conjugated with therapeutic agents.
- **Biomaterials and Surface Coatings:** The reactive nature of these polymers allows for the immobilization of biomolecules to create biocompatible and functional surfaces.

- Polymer Brushes and Nanoparticles: Well-defined polymeric architectures can be synthesized and subsequently functionalized for a variety of applications.

The versatility and reactivity of pentafluorophenyl methacrylate make it a cornerstone for the design and synthesis of advanced polymer-based materials for a wide range of scientific and industrial applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pentafluorophenylmethacrylate | C₁₀H₅F₅O₂ | CID 193480 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemscene.com [chemscene.com]
- 3. PENTAFLUOROPHENYL METHACRYLATE | 13642-97-2 [chemicalbook.com]
- 4. Pentafluorophenyl Methacrylate (stabilized with MEHQ) [chembk.com]
- 5. Pentafluorophenyl methacrylate | 13642-97-2 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [Molecular weight and structure of Methyl pentafluoromethacrylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293802#molecular-weight-and-structure-of-methyl-pentafluoromethacrylate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com